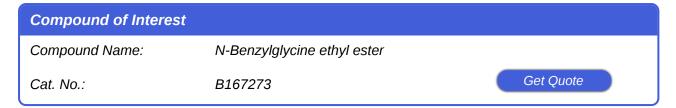


Essential Safety and Operational Guidance for Handling N-Benzylglycine Ethyl Ester

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety and logistical information for the use of **N-Benzylglycine ethyl ester** (CAS No. 6436-90-4), including detailed operational and disposal plans.

Chemical Identifier and Properties:



Property	Value	
Chemical Name	N-Benzylglycine ethyl ester	
Synonyms	Ethyl (benzylamino)acetate, Ethyl N- (phenylmethyl)glycinate	
CAS Number	6436-90-4	
Molecular Formula	C11H15NO2	
Molecular Weight	193.24 g/mol [1]	
Appearance	Colorless to yellow liquid[1][2]	
Boiling Point	277°C at 760 mmHg[2]	
Flash Point	113 °C (235.4 °F) - closed cup	
Density	1.031 g/cm ³ [2]	
Refractive Index	n20/D 1.506 (lit.)[2]	
Storage Temperature	2-8°C	

Hazard Identification and Personal Protective Equipment (PPE)

N-Benzylglycine ethyl ester is a hazardous substance that can cause severe skin burns and eye damage.[1][3][4] It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety.

Required Personal Protective Equipment:



PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[5][6]	Protects against splashes and unforeseen reactions. Standard safety glasses are insufficient.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[5]	Prevents skin contact and absorption. Gloves should be inspected before use and changed frequently.
Body Protection	A long-sleeved laboratory coat. [5]	Provides a primary barrier against accidental spills.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors should be available for spills or non-routine operations.[5]	Primary handling should be within a chemical fume hood to minimize inhalation exposure.
Footwear	Closed-toe shoes.[5]	Protects feet from spills.

Experimental Protocol: Safe Handling and Disposal Workflow

Adherence to a strict operational workflow is critical when handling **N-Benzylglycine ethyl ester**. The following step-by-step guidance ensures a safe experimental process from preparation to disposal.

- 1. Preparation and Precautionary Measures:
- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for N-Benzylglycine ethyl ester.
- Fume Hood: All handling of this compound must occur within a certified chemical fume hood.
 [5]

Safety Operating Guide





- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.
- Donning PPE: Put on all required PPE as outlined in the table above before entering the designated handling area.[5]
- 2. Handling and Experimental Procedure:
- Weighing and Transfer: Perform all weighing and transfers of the compound within the chemical fume hood. Use appropriate tools to handle the liquid and avoid splashes.
- Container Management: Keep all containers with N-Benzylglycine ethyl ester sealed when not in use.
- Monitoring: Continuously monitor the experiment for any signs of unexpected reactions.
- 3. Spill Management:
- Small Spills: For small spills, absorb the material with an inert absorbent material (e.g., sand, silica gel).[6] Place the absorbed material into a suitable, closed container for disposal.
- Large Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.
- 4. Decontamination and Waste Disposal:
- Decontamination: Thoroughly decontaminate all surfaces and equipment that have come into contact with the chemical. Wash hands thoroughly after handling.[3][8]
- · Waste Collection:
 - Liquid Waste: Collect all liquid waste from the experiment in a separate, clearly labeled hazardous waste container.[5]
 - Solid Waste: Collect all contaminated solid waste, including gloves and wipes, in a clearly labeled, sealed hazardous waste container.







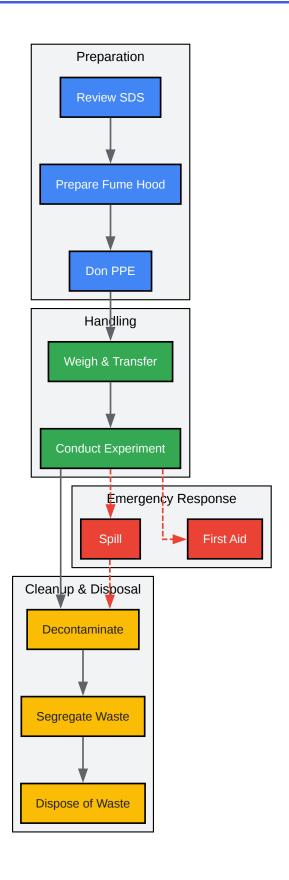
• Disposal: Dispose of all waste in accordance with local, state, and federal regulations.[3][4] Do not empty into drains.[9]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get emergency medical help immediately.[3][8]
- In Case of Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Immediate medical attention is required.[3][6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical help immediately.[3][8]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.[3][6]

Below is a diagram illustrating the safe handling workflow for **N-Benzylglycine ethyl ester**.





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